

Navigating the Safe Disposal of Ftivazide: A Procedural Guide

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Compound of Interest

Compound Name:	Ftivazide
CAS No.:	149-17-7
Cat. No.:	B12484818

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and a step-by-step approach to the safe disposal of **Ftivazide**, an anti-tuberculosis agent. While specific disposal protocols for **Ftivazide** are not readily available, this document outlines a framework based on general best practices for pharmaceutical and chemical waste management.

Understanding Ftivazide: Chemical Properties

A summary of the known chemical and physical properties of **Ftivazide** is presented below. This information is crucial for assessing the potential hazards and determining the appropriate disposal route.

Property	Value
Molecular Formula	C ₁₄ H ₁₃ N ₃ O ₃ [1][2]
Molecular Weight	271.27 g/mol [1][3]
Appearance	Light yellow crystalline powder[1] or White to off-white crystalline solid[2]
Solubility	Slightly soluble in ethanol, insoluble in water[1]
Melting Point	219-220 °C[1]
Decomposition	When heated to decomposition, it emits toxic fumes of NO _x . [4]

Core Principles for Ftivazide Disposal

Given the absence of a specific Safety Data Sheet (SDS) with disposal instructions in the provided search results, a conservative approach based on established guidelines for pharmaceutical waste is necessary. The following hierarchy of disposal options should be considered:

- **Return to Manufacturer or Supplier:** The most preferable method is to return the unused or expired **Ftivazide** to the manufacturer or supplier. They are best equipped to handle its proper disposal.
- **Drug Take-Back Programs:** Utilize community or institutional drug take-back programs. These programs are designed for the safe and environmentally sound disposal of pharmaceuticals.
- **Licensed Hazardous Waste Disposal:** If the above options are not available, **Ftivazide** should be disposed of as hazardous chemical waste through a licensed disposal company. This is particularly important given that it emits toxic fumes upon decomposition.[4]

Procedural Steps for Disposal

If direct return or take-back programs are not an option, follow these procedural steps for on-site management prior to disposal by a licensed professional:

- Do Not Dispose Down the Drain: Due to its insolubility in water and potential environmental impact, **Ftivazide** should not be disposed of down the sink or in any waterway.[1]
- Avoid Household Trash in Unaltered Form: Do not dispose of pure **Ftivazide** directly into the regular trash, as this can pose a risk to sanitation workers and the environment.
- Inertization for Small Quantities (with caution): For very small residual amounts, a process of inertization may be considered, but only as a last resort and in compliance with local regulations. This involves mixing the **Ftivazide** with an inert and non-combustible material. However, professional disposal is strongly recommended.
- High-Temperature Incineration: The recommended method for the final destruction of many pharmaceuticals, especially those that can produce toxic emissions, is high-temperature incineration in a licensed facility.[5] This method would be appropriate for **Ftivazide**, given its decomposition characteristics.[4]

Ftivazide Disposal Decision Workflow

The following diagram outlines the logical steps for determining the appropriate disposal path for **Ftivazide**.

Caption: Decision workflow for the proper disposal of **Ftivazide**.

Disclaimer: This information is intended as a guide and is based on general principles of chemical and pharmaceutical waste disposal. Always consult your institution's environmental health and safety office and local regulations for specific requirements. The absence of a detailed Safety Data Sheet for **Ftivazide** necessitates a cautious approach to its disposal.

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